

Introduction: The Role of a Key Building Block in Modern Drug Discovery

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Compound of Interest

Compound Name: *Methyl 5-bromobenzofuran-2-carboxylate*

CAS No.: 26028-36-4

Cat. No.: B134393

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Methyl 5-bromobenzofuran-2-carboxylate is a pivotal intermediate in the field of medicinal chemistry and materials science. Its rigid benzofuran core, functionalized with both an electron-withdrawing ester and a synthetically versatile bromine atom, makes it an ideal scaffold for constructing complex molecular architectures. The benzofuran nucleus is a well-established pharmacophore present in a multitude of biologically active compounds, exhibiting anticancer, anti-inflammatory, and neurological activities.

Given its significance as a precursor, the unambiguous confirmation of its identity, purity, and stability is not merely a procedural formality but a critical prerequisite for any successful research and development campaign. A poorly characterized starting material can compromise reaction yields, introduce confounding variables in biological assays, and ultimately lead to the failure of late-stage clinical candidates.

This guide provides a comprehensive framework for the definitive characterization of **Methyl 5-bromobenzofuran-2-carboxylate**, moving beyond simple data acquisition to a holistic understanding of the molecule's analytical signature. We will explore the causality behind our

choice of techniques and delve into the interpretation of the resulting data, ensuring a self-validating system of analysis.

Molecular Identity and Physicochemical Properties

The first step in characterization is to document the fundamental properties of the molecule. These data serve as the primary reference points for all subsequent analyses.

Property	Value	Source
IUPAC Name	methyl 5-bromo-1-benzofuran-2-carboxylate	[1]
CAS Number	26028-36-4	[1]
Molecular Formula	C ₁₀ H ₇ BrO ₃	[1]
Molecular Weight	255.06 g/mol	[1]
Predicted Boiling Point	314.7 ± 22.0 °C	[2]
Predicted Density	1.589 g/cm ³	[2]
Melting Point	Literature value not readily available.	

Note on Melting Point: The absence of a consistently reported experimental melting point in the literature is not uncommon for specialized synthetic intermediates. Its determination is a crucial, primary indicator of purity.

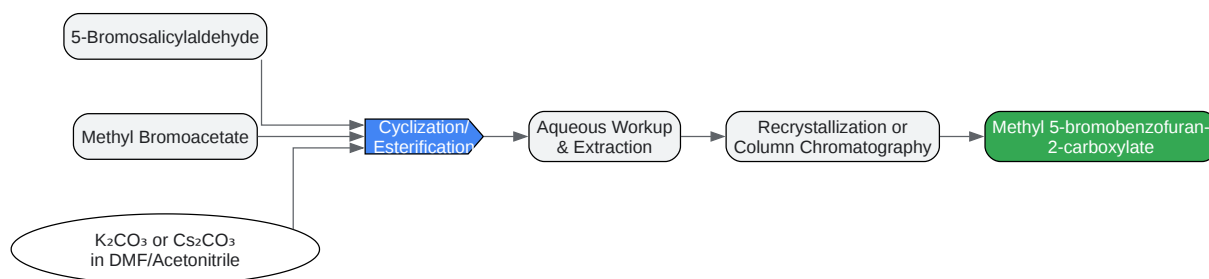
Protocol: Melting Point Determination

- **Sample Preparation:** A small amount of the crystalline solid is finely ground and packed into a capillary tube to a height of 2-3 mm.
- **Instrumentation:** A calibrated digital melting point apparatus is used.
- **Analysis:** The sample is heated at a ramp rate of 1-2 °C per minute near the expected melting point.

- Reporting: The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid. A sharp melting range (e.g., $< 2\text{ }^{\circ}\text{C}$) is indicative of high purity.

Contextual Synthesis: Understanding Potential Impurities

To effectively characterize a compound, one must understand its synthetic origin. A common and efficient route to this class of molecules involves the reaction of 5-bromosalicylaldehyde with a haloacetate ester in the presence of a base.[3][4] This knowledge informs our analytical strategy, allowing us to anticipate potential impurities such as unreacted starting materials or side-products.



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Caption: A typical synthetic workflow for **Methyl 5-bromobenzofuran-2-carboxylate**.

Spectroscopic Elucidation: The Definitive Fingerprint

Spectroscopy provides the most definitive, non-destructive evidence of molecular structure. Each technique probes different aspects of the molecule's constitution, and together they create an irrefutable identity profile.

Mass Spectrometry (MS)

Expertise & Causality: Mass spectrometry is the gold standard for confirming molecular weight. For a halogenated compound like this, it offers an additional layer of validation. Bromine has two stable isotopes, ^{79}Br and ^{81}Br , in an approximate 1:1 natural abundance. Therefore, any fragment containing a single bromine atom will appear as a pair of peaks (an "M/M+2" pattern) of nearly equal intensity, separated by two mass units. This isotopic signature is a powerful diagnostic tool.

Expected Data:

Ion/Fragment	Expected m/z	Interpretation	Source
$[\text{M}]^+$ (with ^{79}Br)	254	Molecular Ion	[1]
$[\text{M}+2]^+$ (with ^{81}Br)	256	Molecular Ion Isotope Peak	[1]
$[\text{M}-\text{OCH}_3]^+$	223 / 225	Loss of the methoxy group from the ester	[1]

Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a volatile solvent such as ethyl acetate or dichloromethane.
- **GC Conditions:**
 - **Column:** A standard non-polar column (e.g., DB-5ms).
 - **Injection:** 1 μL injection with a split ratio (e.g., 50:1).
 - **Temperature Program:** Start at 100 $^{\circ}\text{C}$, ramp to 280 $^{\circ}\text{C}$ at 15 $^{\circ}\text{C}/\text{min}$.
- **MS Conditions:**
 - **Ionization:** Electron Ionization (EI) at 70 eV.
 - **Scan Range:** 40-400 m/z.

- **Data Analysis:** Verify the retention time for the main peak. Examine the mass spectrum of this peak to confirm the molecular ion cluster at m/z 254/256 and the presence of key fragments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Causality: NMR is the most powerful technique for elucidating the precise carbon-hydrogen framework of a molecule. ^1H NMR reveals the number of different proton environments, their electronic surroundings, and their connectivity through spin-spin coupling. ^{13}C NMR complements this by showing the number of unique carbon environments.

Expected ^1H NMR Data (400 MHz, CDCl_3): While a public spectrum with full assignment is not available, the structure allows for a robust prediction. There are 4 distinct proton signals expected: a singlet for the furan proton, two doublets and a doublet of doublets for the aromatic protons, and a singlet for the methyl ester protons.

Proton Assignment	Expected Chemical Shift (δ , ppm)	Multiplicity	Integration
$-\text{OCH}_3$	~ 3.95	Singlet (s)	3H
H-3 (Furan)	~ 7.40	Singlet (s)	1H
H-4, H-6, H-7 (Aromatic)	7.45 - 7.80	m (dd, d, d)	3H total

- **Rationale:** The methyl protons are deshielded by the adjacent ester oxygen, appearing around 3.9-4.0 ppm. The furan proton (H-3) is a singlet as it has no adjacent protons. The aromatic protons (H-4, H-6, H-7) will show characteristic splitting patterns based on their ortho and meta couplings. H-7 will likely be the most downfield signal due to its proximity to the bromine atom.

Expected ^{13}C NMR Data (100 MHz, CDCl_3): The molecule has 10 carbon atoms, all in unique chemical environments, and thus should display 10 distinct signals.

Carbon Assignment	Expected Chemical Shift (δ , ppm)
-OCH ₃	50 - 55
Aromatic/Furan C-Br	115 - 120
Aromatic/Furan C-H	110 - 135
Aromatic/Furan Quaternary C	145 - 155
Ester C=O	158 - 162

Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve 10-15 mg of the sample in ~0.7 mL of deuterated chloroform (CDCl₃) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- Acquisition: Acquire ¹H and ¹³C spectra on a 400 MHz or higher field NMR spectrometer.
- Data Analysis: Reference the spectra to TMS (0.00 ppm). Integrate the proton signals and analyze their chemical shifts and coupling constants to confirm the proposed structure. Count the signals in the carbon spectrum to ensure all 10 carbons are accounted for.

Infrared (IR) Spectroscopy

Expertise & Causality: IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The ester group, the aromatic ring, and the ether linkage of the benzofuran system all have characteristic vibrational frequencies.

Expected IR Data:

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
~3100-3000	C-H Stretch	Aromatic/Furan
~2950	C-H Stretch	Methyl (-OCH ₃)
~1720-1735	C=O Stretch	Ester Carbonyl
~1600, ~1450	C=C Stretch	Aromatic Ring
~1250, ~1100	C-O Stretch	Ester and Furan Ether
Below 850	C-Br Stretch	Aryl Halide

Protocol: Attenuated Total Reflectance (ATR) FT-IR

- **Sample Preparation:** Place a small amount of the solid sample directly onto the ATR crystal.
- **Acquisition:** Apply pressure to ensure good contact and collect the spectrum over a range of 4000-600 cm⁻¹.
- **Data Analysis:** Identify the key absorption bands and correlate them with the expected functional groups to confirm the molecule's identity. The most crucial peaks to observe are the strong ester carbonyl (C=O) stretch and the C-O stretches in the fingerprint region.

Purity Assessment: Chromatographic Verification

Expertise & Causality: While spectroscopy confirms identity, chromatography is essential for quantifying purity. High-Performance Liquid Chromatography (HPLC) is the premier technique for this purpose, capable of separating the target compound from residual starting materials, intermediates, and side products.

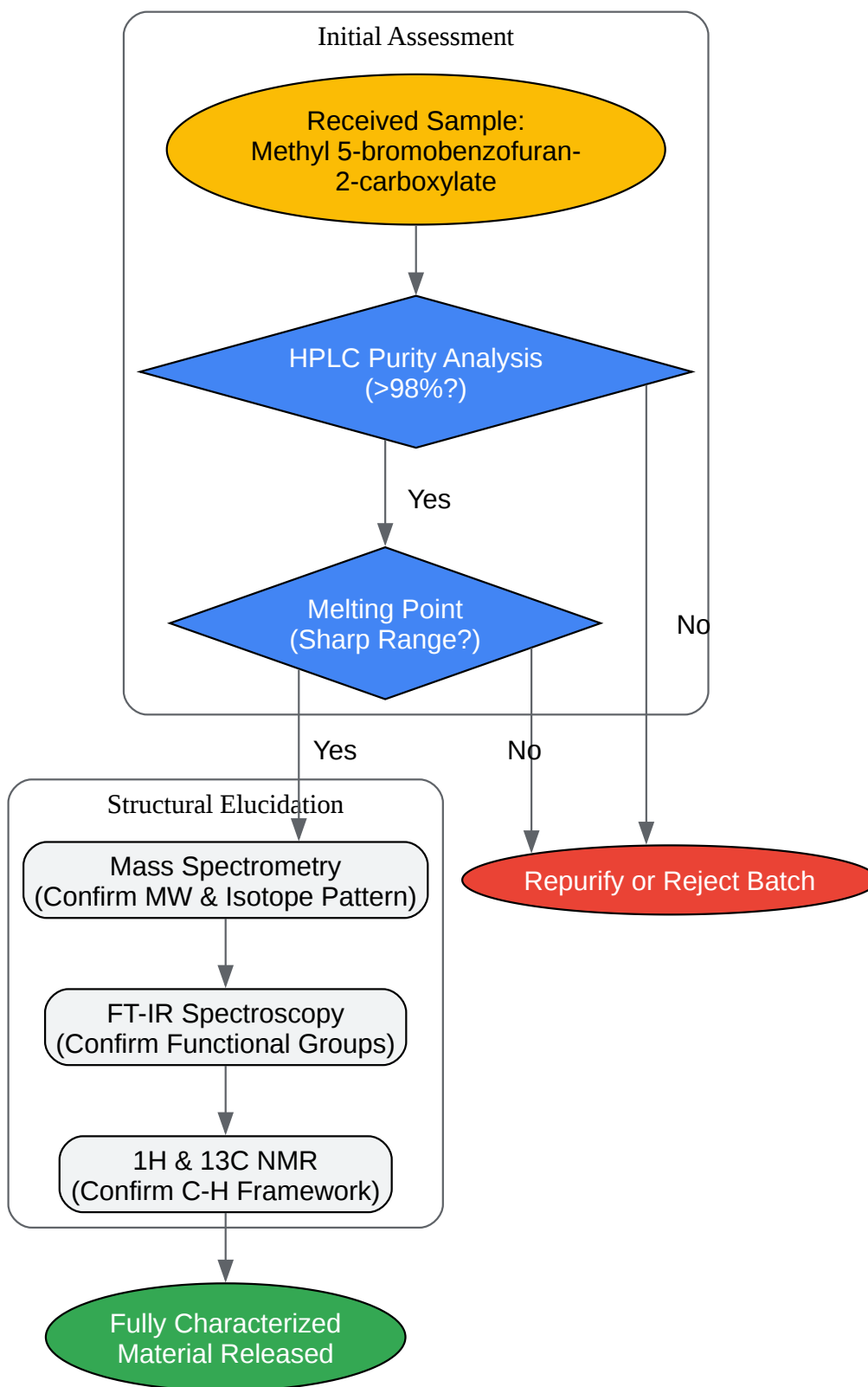
Protocol: Reverse-Phase HPLC (RP-HPLC)

- **Instrumentation:** HPLC system with a UV detector.
- **Column:** C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- **Mobile Phase:** A gradient of water (A) and acetonitrile (B), both containing 0.1% trifluoroacetic acid (TFA).

- Gradient: Start at 60% B, ramp to 95% B over 10 minutes, hold for 2 minutes, and return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 254 nm.
- Sample Preparation: Prepare a solution of the sample in acetonitrile at ~0.5 mg/mL.
- Data Analysis: The purity is calculated based on the relative area percentage of the main peak. A high-purity sample should exhibit a single major peak with an area >98%.

Integrated Characterization Workflow

A robust characterization strategy is not a linear process but an integrated workflow where each result validates the others. This ensures the highest level of confidence in the material's quality.



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Caption: Integrated workflow for the complete characterization of the target compound.

Conclusion

The characterization of **Methyl 5-bromobenzofuran-2-carboxylate** is a multi-faceted process that relies on the synergistic application of chromatographic and spectroscopic techniques. By following the protocols and interpretive logic outlined in this guide, researchers can establish a definitive analytical profile for this key synthetic intermediate. This rigorous approach ensures the integrity of the material, providing a solid and trustworthy foundation for its use in the synthesis of next-generation pharmaceuticals and advanced materials.

References

- Royal Society of Chemistry. (n.d.). Supporting Information. Retrieved from [\[Link\]](#)
- MySkinRecipes. (n.d.). **Methyl 5-bromobenzofuran-2-carboxylate**. Retrieved from [\[Link\]](#)
- MySkinRecipes. (n.d.). **Methyl 5-bromobenzofuran-2-carboxylate**. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Methyl 5-bromo-1-benzofuran-2-carboxylate. Retrieved from [\[Link\]](#)
- European Journal of Medicinal Chemistry. (2006). Synthesis and oxidant properties of novel (5-bromobenzofuran-2-yl)(3-methyl-3-mesitylcyclobutyl)ketonethiosemicarbazone. Retrieved from [\[Link\]](#)
- MDPI. (2022). Synthesis and Biological Studies of Benzo[b]furan Derivatives: A Review from 2011 to 2022. Retrieved from [\[Link\]](#)
- MDPI. (2022). Methyl 5-(2-Fluoro-4-nitrophenyl)furan-2-carboxylate. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved from [\[Link\]](#)
- ResearchGate. (2021). Characterization of Benzofuran Derivatives: Crystal Structure, DFT Analysis and Antitumor Activity. Retrieved from [\[Link\]](#)
- ACS Publications. (2024). A Comprehensive Review on Benzofuran Synthesis Featuring Innovative and Catalytic Strategies. Retrieved from [\[Link\]](#)

- EAS Publisher. (2023). The Synthesis, Characterisation and Biological Evaluation of Novel Benzofuran Derivatives. Retrieved from [[Link](#)]
- MDPI. (2023). Transition-Metal-Free One-Pot Synthesis of Fused Benzofuranamines and Benzo[b]thiophenamines. Retrieved from [[Link](#)]
- ResearchGate. (2006). Synthesis and oxidant properties of novel (5-bromobenzofuran-2-yl)(3-methyl-3-mesitylcyclobutyl)ketonethiosemicarbazone. Retrieved from [[Link](#)]
- Indian Journal of Chemistry. (2021). Synthesis and biological evaluation of a series of novel benzofuran-2-carboxylate 1,2,3-triazoles. Retrieved from [[Link](#)]
- MDPI. (2019). 5-(4-Nitrophenyl)furan-2-carboxylic Acid. Retrieved from [[Link](#)]
- University of Wisconsin. (n.d.). NMR Spectroscopy :: ¹H NMR Chemical Shifts. Retrieved from [[Link](#)]
- Royal Society of Chemistry. (2017). Reusable Ionic Liquid-Catalyzed Oxidative Esterification of Carboxylic Acids with Benzylic Hydrocarbons. Retrieved from [[Link](#)]
- Last Decade of Unconventional Methodologies for the Synthesis of Substituted Benzofurans. (2021). PMC. Retrieved from [[Link](#)]
- PubMed. (2006). Synthesis and oxidant properties of novel (5-bromobenzofuran-2-yl)(3-methyl-3-mesitylcyclobutyl)ketonethiosemicarbazone. Retrieved from [[Link](#)]

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Sources

- 1. Methyl 5-bromo-1-benzofuran-2-carboxylate | C₁₀H₇BrO₃ | CID 620341 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl 5-bromobenzofuran-2-carboxylate [myskinrecipes.com]

- [3. ETHYL\(5-BROMOBENZOFURAN\)-2-CARBOXYLATE | 84102-69-2 \[chemicalbook.com\]](#)
- [4. Synthesis and oxidant properties of novel \(5-bromobenzofuran-2-yl\)\(3-methyl-3-mesitylcyclobutyl\)ketonethiosemicarbazone - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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